

# Introduction to insensitive high explosives (IHE)

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An In-depth Technical Guide to Insensitive High Explosives (IHE)

## Foreword for the Senior Application Scientist

In the realm of energetic materials, the pursuit of power is inextricably linked with the imperative of safety. This guide is crafted for the discerning researcher, scientist, and development professional who navigates this complex landscape. We move beyond rudimentary overviews to provide a deep, mechanistic understanding of Insensitive High Explosives (IHE). Our focus is not merely on what these materials are, but on the fundamental principles that govern their behavior—the "why" behind their reduced sensitivity and the intricate physics of their initiation. This document is structured to serve as a practical and authoritative resource, grounding theoretical concepts in the realities of laboratory testing and application.

## Section 1: The Genesis and Definition of Insensitive High Explosives

The history of high explosives is punctuated by catastrophic accidents that have driven the scientific community to develop more robust and safer energetic materials. Insensitive Munitions (IM) are the products of this evolution, designed to reliably fulfill their intended function while minimizing the probability of inadvertent initiation when subjected to unplanned stimuli.[1][2] IHE are the energetic materials at the core of IM, engineered to withstand severe but credible accidents involving shock, heat, and adjacent detonations.[3]

An Insensitive High Explosive is formally defined as an explosive substance that, while capable of mass detonation, is so insensitive that the probability of accidental initiation or transition from burning to detonation is negligible.[4] This insensitivity is not an absolute state but a carefully quantified characteristic, evaluated through a rigorous series of standardized tests.

The development of IHE has been codified in military standards, most notably MIL-STD-2105, which outlines the hazard assessment tests for non-nuclear munitions.[1][5] These standards provide the framework for a consolidated safety and IM assessment program.[5] The overarching goal is to enhance the survivability of personnel and equipment by reducing the risk of catastrophic, unplanned explosions during manufacturing, transport, storage, and in operational environments.[1]

## Section 2: The Molecular and Crystalline Basis of Insensitivity

The reduced sensitivity of IHE is not a matter of chance but a deliberate outcome of their molecular and crystalline architecture. At the heart of this insensitivity lies the ability of the material to dissipate energy from external stimuli without initiating a rapid, self-propagating decomposition.

### Molecular Structure and Stability

A key strategy in the design of insensitive energetic molecules is the incorporation of features that promote thermal stability and reduce the propensity for bond scission under shock or impact. This is often achieved by creating molecules with strong intramolecular and intermolecular hydrogen bonding.

1,3,5-Triamino-2,4,6-trinitrobenzene (TATB) is a quintessential example of an IHE.[4] Its remarkable insensitivity is largely attributed to a planar molecular structure stabilized by extensive intramolecular and intermolecular hydrogen bonds between the amino (-NH<sub>2</sub>) and nitro (-NO<sub>2</sub>) groups.[6] This creates a robust, graphite-like layered crystal structure that is highly effective at dissipating energy.[6]

1,1-diamino-2,2-dinitroethene (FOX-7) is another prominent IHE that owes its insensitivity to strong intramolecular hydrogen bonds between its amino and nitro groups, which form energetically favorable six-membered rings.[7]

## Crystal Morphology and Defects

The physical characteristics of the explosive crystals also play a crucial role in determining sensitivity. The presence of voids, crystal defects, and impurities can create "hot spots"—localized regions of high temperature that can form under shock compression and serve as initiation sites for detonation.[8]

Therefore, the manufacturing process for IHE aims to produce high-purity crystals with minimal defects and a spherical morphology, which is less prone to the formation of hot spots.[4]

## Section 3: Formulation of Insensitive High Explosives: Plastic-Bonded Explosives (PBX)

While the intrinsic properties of the energetic molecule are paramount, the formulation of the explosive charge is equally critical to achieving the desired level of insensitivity. Most modern IHEs are formulated as Plastic-Bonded Explosives (PBXs).

A PBX consists of explosive crystals dispersed in a polymer binder matrix.[9] This formulation offers several advantages:

- **Reduced Sensitivity:** The polymer binder coats the explosive crystals, cushioning them against shock and friction and reducing the likelihood of hot spot formation.[10]
- **Improved Mechanical Properties:** The binder imparts structural integrity to the explosive charge, making it less susceptible to cracking or crumbling under mechanical stress.[11]
- **Processability:** PBXs can be pressed or cast into precise shapes, which is essential for many modern munitions applications.[5]

The choice of binder is critical. Elastomeric (rubbery) binders, such as hydroxyl-terminated polybutadiene (HTPB) cured with isocyanates to form a polyurethane network, are commonly used to absorb shock energy.[9] Fluoropolymers like Viton A are also used for their chemical inertness and thermal stability.[12]

Plasticizers are often added to the binder system to improve the processability of the uncured explosive mixture and to enhance the mechanical properties of the final product.[13]

## Section 4: The Physics of Initiation: From Stimulus to Detonation

Understanding the mechanisms by which an explosive transitions from a stable state to a detonation is fundamental to the science of IHE. The two primary modes of initiation are Shock-to-Detonation Transition (SDT) and Deflagration-to-Detonation Transition (DDT).

### Shock-to-Detonation Transition (SDT)

SDT occurs when a strong shock wave passes through an explosive, compressing the material and creating hot spots that lead to rapid chemical reaction and the formation of a self-sustaining detonation wave.<sup>[14]</sup> The sensitivity of an explosive to SDT is a critical parameter, and IHEs are designed to have a high threshold for shock initiation.

### Deflagration-to-Detonation Transition (DDT)

DDT is a more complex process in which a slower, subsonic burning (deflagration) accelerates and transitions into a supersonic detonation.<sup>[15][16]</sup> This can occur if the deflagration is confined, allowing pressure to build up and create a shock wave that can initiate detonation.<sup>[15]</sup> IHEs are specifically designed to be highly resistant to DDT.

## Section 5: Standardized Testing and Characterization of Insensitive High Explosives

The classification of an explosive as "insensitive" is not subjective but is based on its performance in a series of highly standardized and rigorous tests. These tests are designed to simulate the types of stimuli that a munition might encounter throughout its lifecycle. The primary standards governing this testing are the U.S. Department of Defense's MIL-STD-2105 and the NATO Standardization Agreements (STANAGs).<sup>[1]</sup>

The following are the key tests used to characterize the insensitivity of high explosives:

### Thermal Sensitivity Tests

These tests evaluate the response of the explosive to thermal stimuli, simulating scenarios such as a fuel fire.

- **Slow Cook-off (SCO):** The munition is subjected to a slow, gradual increase in temperature, typically at a rate of 3.3°C per hour, until a reaction occurs.[17] This simulates a fire in a storage container or an adjacent vehicle.[1] An acceptable result is no reaction more severe than burning (Type V reaction).[12]
- **Fast Cook-off (FCO):** The munition is rapidly engulfed in a fuel fire with a temperature of at least 870°C.[18] This simulates direct exposure to a fuel fire on an aircraft or vehicle.[1] Again, the desired outcome is no reaction more severe than burning.[12]

## Mechanical Sensitivity (Impact and Friction) Tests

These laboratory-scale tests assess the sensitivity of the explosive material itself to mechanical stimuli.

- **BAM Fallhammer Impact Test:** A specified weight is dropped from varying heights onto a small sample of the explosive to determine the minimum impact energy required to cause a reaction.[15]
- **BAM Friction Test:** A sample of the explosive is subjected to a known load and friction to determine its sensitivity to this type of stimulus.

## Munition-Level Impact and Shock Tests

These full-scale tests evaluate the response of the complete munition to various impact and shock scenarios.

- **Bullet Impact:** The munition is struck by one or more high-velocity projectiles, typically a .50 caliber armor-piercing round.[1] The aim is to ensure that the munition does not detonate when hit by small arms fire.[12] The test procedure is detailed in STANAG 4241.
- **Fragment Impact:** A standardized steel fragment is fired at the munition at high velocity (typically around 2530 m/s) to simulate the impact of shrapnel from a nearby explosion.[1] The objective is to prevent detonation from fragment impact.[12] STANAG 4496 provides the detailed test procedure.
- **Shaped Charge Jet Impact:** The munition is subjected to the impact of a high-velocity jet of molten metal from a shaped charge, simulating an attack by an anti-tank weapon.[1] This is

one of the most severe tests, and the goal is to achieve a reaction no more violent than an explosion (Type III), rather than a full detonation.[7][12] The test is governed by STANAG 4526.

- Sympathetic Detonation: This test determines whether the detonation of one munition (the "donor") will cause the detonation of an adjacent munition (the "acceptor").[1] The munitions are arranged in their operational or storage configuration to assess the risk of a chain reaction. A passing result is that the acceptor munition does not detonate.[12] The procedure is outlined in STANAG 4396.

## Section 6: Performance and Sensitivity Data of Key Insensitive High Explosives

The selection of an IHE for a particular application involves a trade-off between insensitivity and performance. The following table provides a comparison of key performance and sensitivity characteristics for several common IHEs and conventional high explosives.

Explosive	Density (g/cm <sup>3</sup> )	Detonation Velocity (m/s)	Detonation Pressure (GPa)	Impact Sensitivity (h <sub>50</sub> %, cm)
TNT (Trinitrotoluene)	1.65	6,900	19	15-100
RDX (Cyclotrimethylene trinitramine)	1.82	8,750	34	20-30
HMX (Cyclotetramethylene tetranitramine)	1.91	9,100	39	25-35
TATB (Triaminotrinitrobenzene)	1.94	7,350	26	>320
FOX-7 (Diaminodinitroethene)	1.89	8,870	34	90
NTO (Nitrotriazolone)	1.93	8,300	31	>100

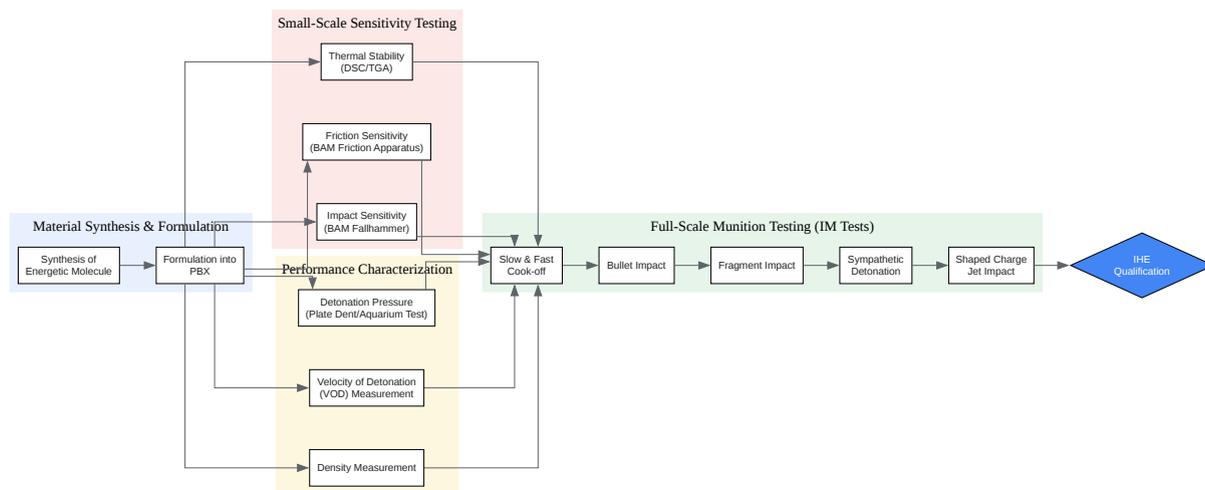
Data compiled from various sources. Impact sensitivity values can vary depending on the specific test method and crystal characteristics.

## Section 7: Experimental Protocols and Workflows

To ensure the integrity and reproducibility of IHE characterization, strict adherence to standardized experimental protocols is essential.

### Workflow for IHE Qualification

The following diagram illustrates a typical workflow for the qualification of a new insensitive high explosive.



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Caption: A generalized workflow for the qualification of a new Insensitive High Explosive.

## Protocol for Slow Cook-off Test (Based on MIL-STD-2105)

- **Test Article Preparation:** The munition is configured in its logistical or tactical configuration, as specified in the test plan. Thermocouples are attached to the munition casing to monitor its temperature.
- **Test Chamber Setup:** The munition is placed in a thermal chamber capable of producing a controlled, uniform heating rate.
- **Heating Profile:** The temperature of the chamber is increased at a rate of 3.3°C (5.9°F) per hour.<sup>[17]</sup>
- **Data Collection:** The temperature of the munition and the chamber, as well as any visual or audible events, are continuously monitored and recorded. High-speed video is often used to capture the reaction.
- **Test Termination:** The test is terminated when the munition has reacted or when the test has been conducted for a predetermined duration without a reaction.
- **Post-Test Analysis:** The type of reaction (e.g., burning, explosion, detonation) is classified based on the evidence collected, such as the condition of the munition casing, the presence of a crater, and the analysis of witness plates for fragmentation.

## Section 8: The Future of Insensitive High Explosives

The development of IHE is an ongoing process, driven by the dual goals of enhancing safety and improving performance. Future research is likely to focus on several key areas:

- **Novel Energetic Materials:** The design and synthesis of new energetic molecules with even greater insensitivity and higher performance.
- **Advanced Formulations:** The development of novel binder systems, including energetic binders that contribute to the overall energy output of the explosive.
- **Nanomaterials:** The use of nano-sized explosive crystals, which may offer advantages in terms of both performance and reduced sensitivity.
- **Computational Modeling:** The increasing use of advanced computational models to predict the properties of new IHEs, reducing the need for extensive and costly experimental testing.

[4]

The continued advancement of IHE technology is essential for ensuring the safety and effectiveness of munitions in an increasingly complex world.

## References

- Element U.S. Space & Defense. (2025, September 9). Insensitive Munitions Test Series: Cook-Off, Sympathetic Det...
- NATO. (n.d.). IM Testing and Assessments.
- U.S. Army Test and Evaluation Command. (1993, June 2). Insensitive Munitions (IM) Tests. DTIC.
- Totalförsvarets forskningsinstitut - FOI. (n.d.). Insensitive Munitions and Ageing.
- (n.d.). The technical requirements for insensitive munitions.
- imemg. (2003, July 14). mil-std-2105d.
- Open Journal Systems. (n.d.). Review of modern military insensitive high explosives.
- Safety Management Services, Inc. (n.d.). Insensitive Munitions.
- OZM Research. (n.d.). OZM Ball Drop Impact Tester (BIT-132) vs. BAM Standard Method.
- NATO. (n.d.). NATO STANDARD AOP-4241 BULLET IMPACT MUNITION TEST PROCEDURES.
- OSTI.GOV. (n.d.).
- SciSpace. (n.d.). Gurney energy of explosives: estimation of the velocity and impulse imparted to driven metal.
- IMEMG. (n.d.). An international review of the STANAG 4496, Fragment Impact Test.
- IMEMG. (n.d.).
- Fauske & Associates. (2017, September 7). How to Test for Combustible Dust: BAM Fallhammer Drop Impact Test.
- N
- International Explosives Safety Symposium & Exp. (2018, August 9). Review and update of STANAG 4526 Shaped Charge Jet, Munitions Test Procedure.
- AIP Publishing. (n.d.). Gun Testing Ballistics Issues for Insensitive Munitions Fragment Impact Testing.
- ResearchGate. (n.d.). (PDF) Detonation characteristics of powerful insensitive explosives.
- NATO. (n.d.). STANAG 4241 Review of the Bullet Impact Test.
- Wikipedia. (n.d.).
- IMEMG. (n.d.).
- MATEC Web of Conferences. (n.d.). Assessing the impact sensitivity of explosives using the BHF-12A equipment.
- International Ammunition Technical Guidelines. (n.d.).

- New Mexico Tech. (2015, January 15). DETERMINATION OF DETONATION VELOCITY OF EXPLOSIVE COMPOUNDS USING OPTICAL TECHNIQUES.
- (n.d.).
- Journal of Fluid Mechanics | Cambridge Core. (2015, May 21). Scaling of detonation velocity in cylinder and slab geometries for ideal, insensitive and non-ideal explosives.
- Diva-portal.org. (n.d.). The Gurney model of explosive output.
- ResearchGate. (n.d.). Insensitive Munitions Fragment Impact Gun Testing Technology Challenges.
- Wikipedia. (n.d.). Insensitive munition.
- OSTI.GOV. (2018, June 14).
- Gexcon's Knowledge Base. (2024, August 2).
- DTIC. (n.d.). Deflagration to Shock to Detonation Transition of Energetic Propellants.
- ResearchGate. (n.d.). (PDF) Hydrogen Bonding in Insensitive High Explosives.
- ResearchGate. (n.d.). Synthesis and properties of 1,1-diamino-2,2-dinitroethylene.
- Science Toys. (n.d.). Polymer Bonded Explosives (PBX).
- PubMed. (n.d.). 2,4,6-triamino-1,3,5-trinitrobenzene (TATB)
- CSWAB. (n.d.). Evaluation of the Thermo-mechanical and Explosive Properties of Bimodal and Hybrid Polymer Bonded Explosive (PBX) Compositions.
- NIH. (n.d.). Preparation, characterization of spherical 1,1-diamino-2,2-dinitroethene (FOX-7), and study of its thermal decomposition characteristics.
- Scribd. (n.d.).
- The Journal of Physical Chemistry Letters - ACS Publications. (2022, October 3).
- imemg. (2017, May 4). insensitive munitions requirements, technology, and testing.
- ResearchGate. (n.d.).
- SciELO. (n.d.). Synthesis of 2,4,6-triamino-1,3,5-trinitrobenzene.
- Wikipedia. (n.d.). Polymer-bonded explosive.
- ACS Publications. (n.d.). On the Synthesis of 1,1-Diamino-2,2-dinitroethene (FOX-7) by Nitration of 4,6-Dihydroxy-2-methylpyrimidine | Organic Process Research & Development.
- NATO. (n.d.). STANAG 4439 : 2010 POLICY FOR INTRODUCTION AND ASSESSMENT OF INSENSIT.
- ResearchGate. (n.d.). (PDF)
- IMEMG. (n.d.).

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## Sources

- 1. Insensitive Munitions Test Series: Cook-Off, Sympathetic Detonation, Bullet Impact, Frag Impact, & Shaped Charge Jet Impact [[elementdefense.com](http://elementdefense.com)]
- 2. [d-nb.info](http://d-nb.info) [[d-nb.info](http://d-nb.info)]
- 3. [journals.ardascience.com](http://journals.ardascience.com) [[journals.ardascience.com](http://journals.ardascience.com)]
- 4. [imemg.org](http://imemg.org) [[imemg.org](http://imemg.org)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. [imemg.org](http://imemg.org) [[imemg.org](http://imemg.org)]
- 7. [matec-conferences.org](http://matec-conferences.org) [[matec-conferences.org](http://matec-conferences.org)]
- 8. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 9. [foi.se](http://foi.se) [[foi.se](http://foi.se)]
- 10. [ndia.dtic.mil](http://ndia.dtic.mil) [[ndia.dtic.mil](http://ndia.dtic.mil)]
- 11. [imemg.org](http://imemg.org) [[imemg.org](http://imemg.org)]
- 12. [fauske.com](http://fauske.com) [[fauske.com](http://fauske.com)]
- 13. [smsenergetics.com](http://smsenergetics.com) [[smsenergetics.com](http://smsenergetics.com)]
- 14. [apps.dtic.mil](http://apps.dtic.mil) [[apps.dtic.mil](http://apps.dtic.mil)]
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